4-Methylumbelliferyl-β-D-cellobioside: A Comprehensive Technical Guide

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Compound of Interest

Compound Name:	*4-Methylumbelliferyl beta-D-cellobioside*
CAS No.:	*72626-61-0*
Cat. No.:	*B138493*

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Introduction

4-Methylumbelliferyl-β-D-cellobioside (MUC) is a highly sensitive and widely used fluorogenic substrate for the detection and quantification of cellulase and β-glucosidase activity. Its utility spans various research and industrial applications, from studying enzyme kinetics and screening novel enzymes to evaluating the efficacy of potential inhibitors. This technical guide provides an in-depth overview of the discovery, development, and applications of MUC, with a focus on quantitative data, detailed experimental protocols, and the underlying biochemical principles.

Discovery and Development

The development of fluorogenic enzyme substrates revolutionized the field of enzymology by providing a continuous and highly sensitive method for measuring enzyme activity. 4-Methylumbelliferone (4-MU), a fluorescent coumarin derivative, became a popular fluorophore for designing such substrates. The linkage of 4-MU to a specific carbohydrate moiety, in this

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case, cellobiose, created a non-fluorescent molecule, 4-methylumbelliferyl-β-D-cellobioside. The enzymatic cleavage of the glycosidic bond by cellulases or β-glucosidases releases the highly fluorescent 4-methylumbelliferone, allowing for the real-time monitoring of enzyme activity. This principle has been instrumental in advancing our understanding of cellulolytic enzymes and has been adapted for high-throughput screening applications.

Physicochemical and Fluorescent Properties

A thorough understanding of the properties of MUC and its fluorescent product, 4-methylumbelliferone, is crucial for accurate and reproducible experimental design.

Table 1: Physicochemical Properties of 4-Methylumbelliferyl-β-D-cellobioside

Property	Value
Molecular Formula	$C_{22}H_{28}O_{13}$
Molecular Weight	500.46 g/mol
Appearance	White to off-white powder
Solubility	Soluble in water (19.60-20.40 mg/mL), DMSO, and DMF
Storage	2-8°C, protected from light

Table 2: Fluorescent Properties of 4-Methylumbelliferone (4-MU)

Property	Value	Conditions
Excitation Maximum (λex)	~365 nm	pH > 9
Emission Maximum (λem)	~445 nm	pH > 9
Quantum Yield (Φf)	~0.63	0.1 M phosphate buffer, pH 10
Extinction Coefficient (ε)	~18,000 $M^{-1}cm^{-1}$	at 360 nm, pH 10.4

Principle of the Fluorogenic Assay

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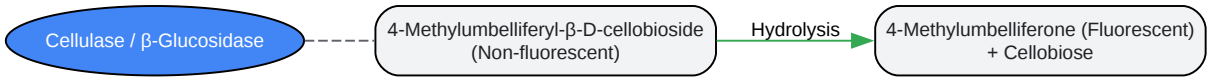
The enzymatic assay using MUC is based on a straightforward principle: the hydrolysis of the non-fluorescent substrate into a fluorescent product.



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Enzymatic cleavage of MUC to produce fluorescent 4-methylumbelliferone.

Enzyme Kinetics with MUC

MUC is a valuable tool for determining the kinetic parameters of cellulases, providing insights into their catalytic efficiency and substrate affinity.

Table 3: Kinetic Parameters of Various Cellulases with 4-Methylumbelliferyl-β-D-cellobioside

Enzyme	Source Organism	Enzyme Type	K_m (mM)	V_{max} or k_{cat}
Endo-1,4-β-glucanase	Trichoderma reesei	Endoglucanase	1.25	7.9 s^{-1} (k_{cat})
Cellobiohydrolase I (CBH I)	Talaromyces emersonii	Exoglucanase	2.5 (K_i with pNPC)	Not specified with MUC
Cellobiohydrolase II (CBH II)	Talaromyces emersonii	Exoglucanase	0.16 (K_i with CNP-cellotrioside)	Not specified with MUC

Note: Direct kinetic data for various cellulases with MUC is not always readily available in the literature. The provided data for Talaromyces emersonii are inhibition constants (Ki) determined with other substrates, which can provide an indication of substrate binding affinity.[1]

Experimental Protocols

Standard Cellulase Activity Assay

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This protocol provides a general framework for measuring cellulase activity using MUC. Optimization of buffer pH, temperature, and incubation time may be necessary for specific enzymes.

Materials:

- 4-Methylumbelliferyl-β-D-cellobioside (MUC) stock solution (e.g., 10 mM in DMSO)
- Assay buffer (e.g., 50 mM sodium acetate, pH 5.0)
- Enzyme solution (purified or crude extract)
- Stop solution (e.g., 0.5 M sodium carbonate or glycine-NaOH, pH 10.5)
- 4-Methylumbelliferone (4-MU) standard solution (for calibration curve)
- 96-well black microplate
- Fluorescence microplate reader (Excitation: ~365 nm, Emission: ~445 nm)

Procedure:

- Prepare a standard curve:
  - Prepare a series of dilutions of the 4-MU standard solution in the assay buffer.
  - Add the stop solution to each dilution.
  - Measure the fluorescence of each standard to generate a calibration curve of fluorescence intensity versus 4-MU concentration.
- Enzyme reaction:
  - In a 96-well black microplate, add the assay buffer.
  - Add the enzyme solution to the wells. Include a blank with buffer instead of the enzyme.
  - Pre-incubate the plate at the desired temperature for 5 minutes.

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- Initiate the reaction by adding the MUC substrate to each well.
- Incubate for a specific time (e.g., 15-60 minutes), ensuring the reaction remains in the linear range.

- Stop the reaction:
  - Terminate the reaction by adding the stop solution to each well. This also raises the pH to maximize the fluorescence of the liberated 4-MU.
- Measure fluorescence:
  - Read the fluorescence intensity in the microplate reader at the specified wavelengths.
- Data analysis:
  - Subtract the fluorescence of the blank from the sample readings.
  - Use the 4-MU standard curve to convert the fluorescence intensity to the amount of product formed (in moles or micromoles).
  - Calculate the enzyme activity, typically expressed in units (U), where 1 U is the amount of enzyme that liberates 1 µmol of 4-MU per minute under the specified assay conditions.

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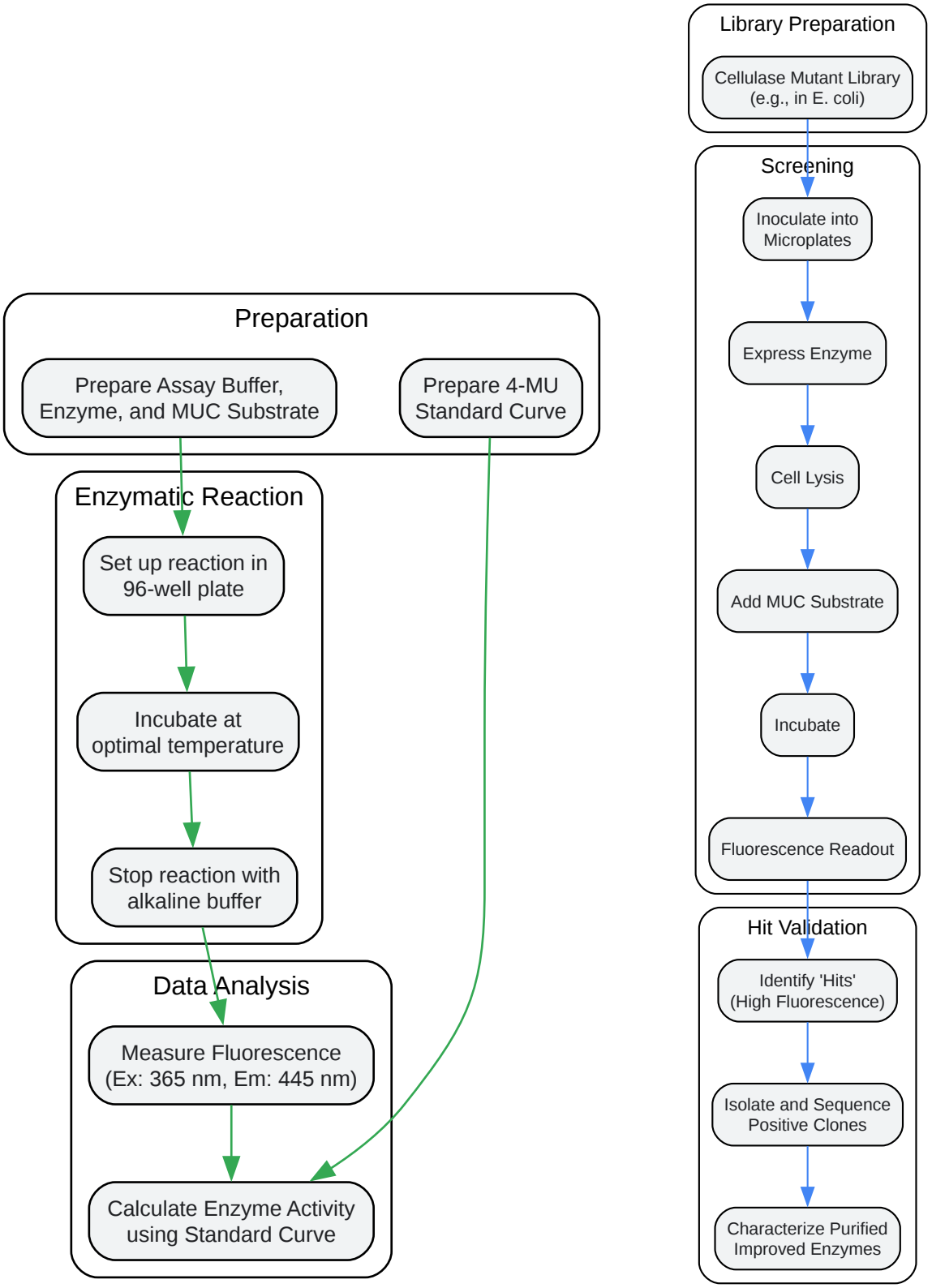

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References

- 1. Kinetic parameters and mode of action of the cellobiohydrolases produced by Talaromyces emersonii - PubMed [pubmed.ncbi.nlm.nih.gov]
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